

Essential Safety and Logistical Information for Handling Vutiglabridin

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Compound of Interest

Compound Name: Vutiglabridin

Cat. No.: B12424465

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Vutiglabridin**, a compound under investigation as a potential anti-obesity treatment. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Quantitative Data Summary

For quick reference, the key quantitative data for **Vutiglabridin** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C22H26O4	[1][2]
Molecular Weight	354.44 g/mol	[1][2]
Storage Temperature (Powder)	-20°C	[1]
Storage Temperature (in Solvent)	-80°C	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Vutiglabridin is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[1]
- Acute and chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Vutiglabridin**.

PPE Category	Specific Requirements
Eye Protection	Safety goggles with side-shields to protect against splashes.
Hand Protection	Protective gloves. While the specific type is not detailed, nitrile gloves are a common standard in laboratory settings for handling chemical compounds.
Body Protection	Impervious clothing, such as a lab coat, to prevent skin contact.
Respiratory Protection	A suitable respirator should be used to avoid inhalation of dust or aerosols, especially when handling the powder form.

Operational Plan for Safe Handling

A systematic approach is essential for the safe handling of **Vutiglabridin**. The following step-by-step workflow should be followed.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1]
- Ensure an eye-wash station and safety shower are readily accessible.[1]
- Assemble all necessary materials and equipment before handling the compound.

2. Donning Personal Protective Equipment (PPE):

- Put on a lab coat, ensuring it is fully buttoned.
- Wear safety goggles with side-shields.
- Don protective gloves.
- If handling the powder form or if there is a risk of aerosol formation, wear a suitable respirator.

3. Handling **Vutiglabridin**:

- Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- If weighing the powder, do so in a contained environment to prevent dispersal.

4. In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Rinse the affected skin area thoroughly with water. Remove contaminated clothing and seek medical advice.[\[1\]](#)
- Inhalation: Move to an area with fresh air. If breathing is difficult, provide respiratory support and seek immediate medical attention.[\[1\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[\[1\]](#)

5. Storage:

- Keep the container tightly sealed.[\[1\]](#)

- Store in a cool, well-ventilated area away from direct sunlight and sources of ignition.[1]
- Store the powder form at -20°C and solutions at -80°C.[1]

Disposal Plan

Proper disposal of **Vutiglavidin** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect all waste materials, including unused **Vutiglavidin**, contaminated consumables (e.g., gloves, pipette tips), and empty containers, in a designated and clearly labeled hazardous waste container.

2. Spillage Management:

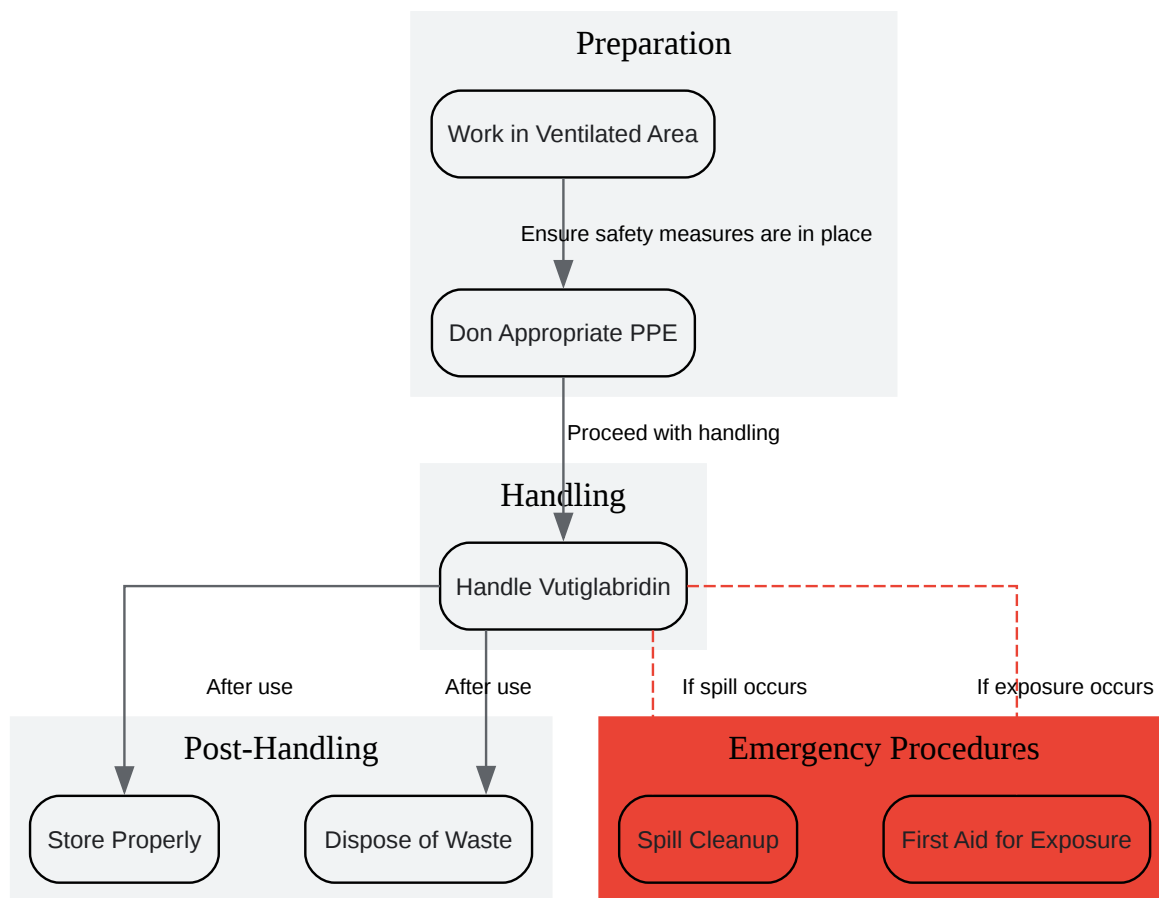
- In the event of a spill, wear full personal protective equipment.[1]
- Absorb liquid spills with an inert, non-combustible absorbent material such as diatomite.[1]
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
- Decontaminate the spill area and equipment by scrubbing with alcohol.[1]
- Collect all cleanup materials in the hazardous waste container.[1]

3. Final Disposal:

- Dispose of the hazardous waste container through an approved waste disposal plant in accordance with local, state, and federal regulations.[1]
- Avoid releasing **Vutiglavidin** into the environment, such as drains or water courses.[1]

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Vutiglavidin**.

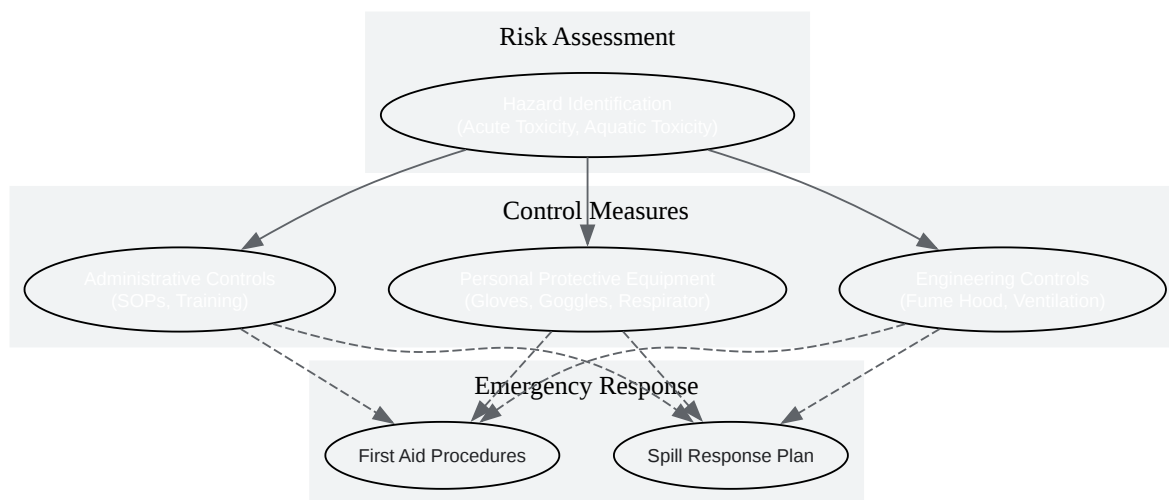


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Caption: Workflow for the safe handling of **Vutiglabridin**.

Logical Relationship of Safety Measures

The following diagram illustrates the relationship between hazard identification, control measures, and emergency response.



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Caption: Interrelation of safety protocols for **Vutiglalbridin**.

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References

- 1. Vutiglalbridin[1800188-47-9]MSDS [dcchemicals.com]
- 2. GSRS [precision.fda.gov]
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